

Addressing lachrymatory properties of Methyl 4-bromocrotonate during handling

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Compound of Interest

Compound Name: Methyl 4-bromocrotonate

Cat. No.: B106362

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Technical Support Center: Safe Handling of Methyl 4-bromocrotonate

This guide provides essential information for researchers, scientists, and drug development professionals on safely handling **Methyl 4-bromocrotonate**, a lachrymatory and corrosive organic compound. Adherence to these protocols is critical to ensure personal safety and the integrity of your research.

Frequently Asked Questions (FAQs)

Q1: What is **Methyl 4-bromocrotonate** and why is it considered hazardous?

Methyl 4-bromocrotonate (CAS No. 1117-71-1) is a useful synthetic intermediate in pharmaceutical chemistry, particularly in the synthesis of irreversible inhibitors for certain tyrosine kinases with anti-tumor activity.^[1] However, it is a lachrymatory agent, meaning it causes irritation and tearing of the eyes.^[2] It is also classified as a corrosive substance that can cause severe skin burns and eye damage.^{[2][3]} Inhalation may cause respiratory irritation.^[3]

Q2: What are the key physical and chemical properties of **Methyl 4-bromocrotonate**?

Understanding the properties of **Methyl 4-bromocrotonate** is crucial for its safe handling. Key data is summarized in the table below.

Property	Value
Molecular Formula	C5H7BrO2[1]
Molecular Weight	179.01 g/mol [1]
Appearance	Transparent, slightly yellow to brown liquid[1]
Boiling Point	83-85 °C @ 13 mmHg[1]
Density	1.522 g/mL at 25 °C[1]
Flash Point	92 °C (197.6 °F) - closed cup[4]
Solubility	Soluble in organic solvents like dichloromethane, chloroform, and ethanol.[1]
Vapor Pressure	0.358 mmHg at 25 °C[1]
Storage Temperature	2-8 °C[1][4]

Q3: What immediate actions should be taken in case of accidental exposure to **Methyl 4-bromocrotonate**?

Rapid response is critical to mitigate harm from exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5] Seek immediate medical attention.[1][5]
- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes.[1][6] Remove contaminated clothing and shoes.[5][6] Seek medical attention if irritation persists.[1]
- Inhalation: Move the exposed person to fresh air at once.[1][5] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][5]
- Ingestion: Do NOT induce vomiting.[3] Rinse mouth with water. Seek immediate medical attention.[3]

Troubleshooting Guides

Problem: I can smell a sharp, irritating odor in the lab, even though the container of **Methyl 4-bromocrotonate** is closed.

- Possible Cause: The container may not be properly sealed, or there might be a small, undetected leak. The lachrymatory nature of the compound means even small amounts of vapor can cause irritation.
- Solution:
 - Ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
 - Work within a certified chemical fume hood.
 - Carefully inspect the container for any signs of damage or improper sealing.
 - If a leak is suspected, place the container in a secondary, sealed container.
 - Wipe the exterior of the primary container and the surrounding area with a suitable decontamination solution (see spill cleanup protocol).

Problem: My eyes started tearing and stinging while I was working with **Methyl 4-bromocrotonate** in the fume hood.

- Possible Cause: The fume hood may not be functioning correctly, or your working technique may be creating eddies that draw vapors out of the hood. It's also possible your PPE, specifically eye protection, is inadequate.
- Solution:
 - Immediately move away from the fume hood to a source of fresh air.
 - If symptoms persist, use an emergency eyewash station.
 - Verify the fume hood's certification and airflow. Ensure the sash is at the appropriate height.

- Review your experimental setup to ensure it does not obstruct airflow. Keep all work at least 6 inches inside the hood.
- Ensure you are wearing tightly sealed chemical splash goggles and consider using a face shield for added protection.

Experimental Protocols

Safe Handling and Storage Protocol

- Engineering Controls: All handling of **Methyl 4-bromocrotonate** must be conducted in a certified chemical fume hood.[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical splash goggles are mandatory. A face shield should be worn over goggles when there is a risk of splashing.[\[7\]](#)[\[8\]](#)
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene).[\[7\]](#)[\[9\]](#) Inspect gloves before each use and replace them immediately if contaminated or damaged.
 - Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required.[\[9\]](#)
- Storage: Store **Methyl 4-bromocrotonate** in a tightly closed container in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[2\]](#)[\[10\]](#) Recommended storage is at 2-8°C.[\[1\]](#)[\[4\]](#)
- Dispensing: When transferring the liquid, use a syringe or pipette within the fume hood to minimize vapor release.

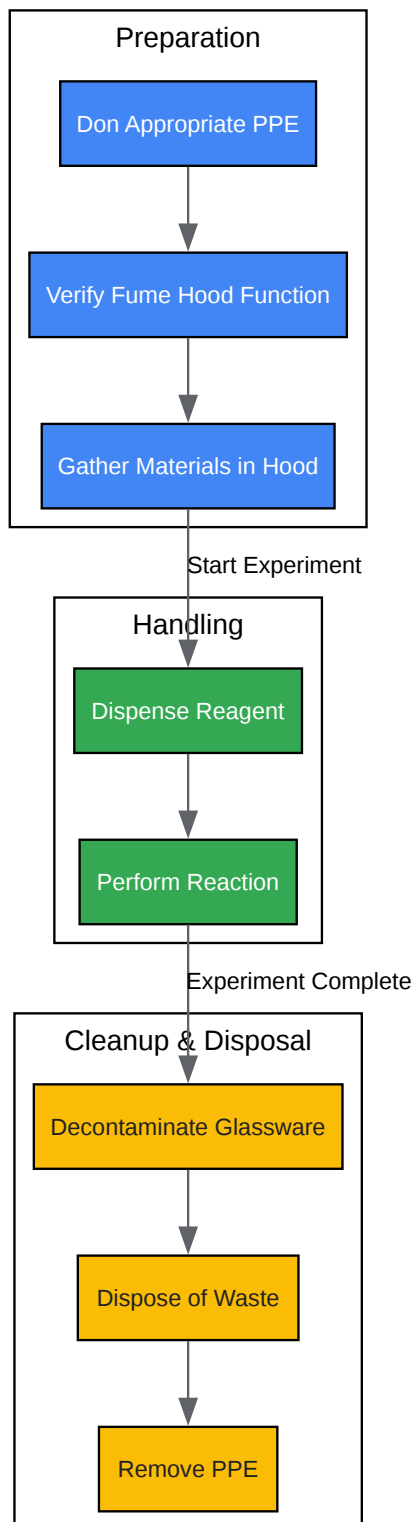
Spill Decontamination Protocol

Given that **Methyl 4-bromocrotonate** is an α,β -unsaturated ester, it is susceptible to nucleophilic attack (Michael addition).[\[11\]](#)[\[12\]](#) A mild nucleophilic solution can be used for decontamination.

- Evacuate and Secure: Evacuate all non-essential personnel from the spill area. Restrict access and ensure adequate ventilation (if safe to do so without spreading vapors).
- Don Appropriate PPE: Wear the full PPE ensemble as described above, including respiratory protection if the spill is large or in a poorly ventilated area.
- Contain the Spill: For small spills, absorb the liquid with an inert absorbent material like vermiculite, sand, or commercial sorbent pads.^[4]
- Neutralize (for residual amounts):
 - Prepare a fresh 5-10% aqueous solution of sodium bisulfite or sodium thiosulfate. These mild nucleophiles will react with the α,β -unsaturated system to form non-lachrymatory adducts.
 - Carefully apply the neutralizing solution to the spill area after the bulk of the liquid has been absorbed.
 - Allow a contact time of at least 30 minutes.
- Clean Up:
 - Collect the absorbed material and any contaminated items into a labeled, sealed container for hazardous waste disposal.
 - Wipe the spill area with the neutralizing solution, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste according to your institution's guidelines.

Visualizations

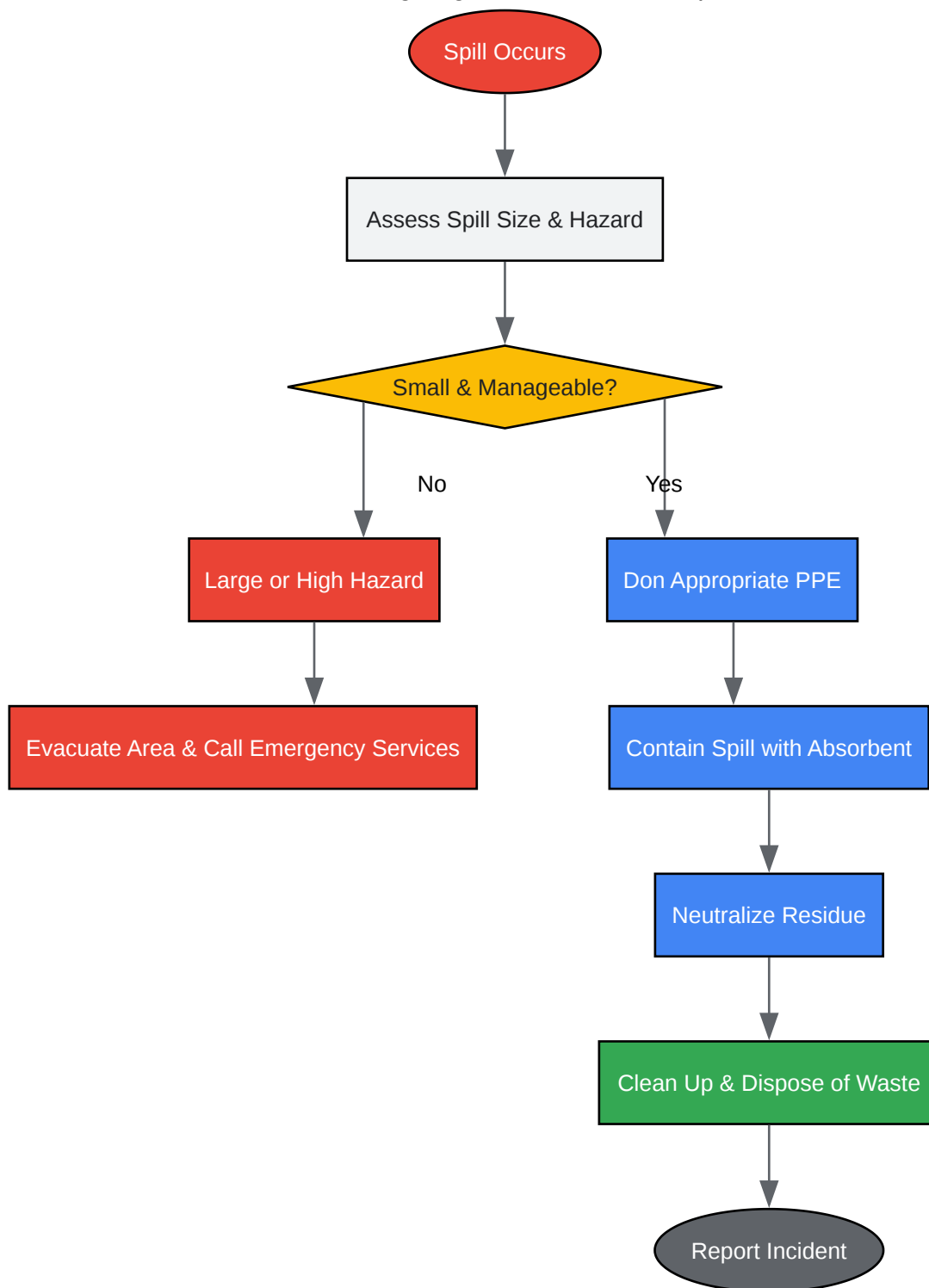
Workflow for Handling Methyl 4-bromocrotonate



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Caption: A typical experimental workflow for safely handling **Methyl 4-bromocrotonate**.

Troubleshooting Logic for a Chemical Spill

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Caption: A decision-making flowchart for responding to a **Methyl 4-bromocrotonate** spill.

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